

# Molecular Weight of Tert-butyl 4-ethynylbenzoate: A Technical Overview

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## Compound of Interest

Compound Name: *Tert-butyl 4-ethynylbenzoate*

Cat. No.: *B053489*

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This technical data sheet provides a concise summary of the molecular properties of **tert-butyl 4-ethynylbenzoate**, a compound of interest for researchers and professionals in the fields of organic synthesis and drug development. The primary focus of this document is to establish the accurate molecular weight and chemical formula of this compound.

## Core Molecular Data

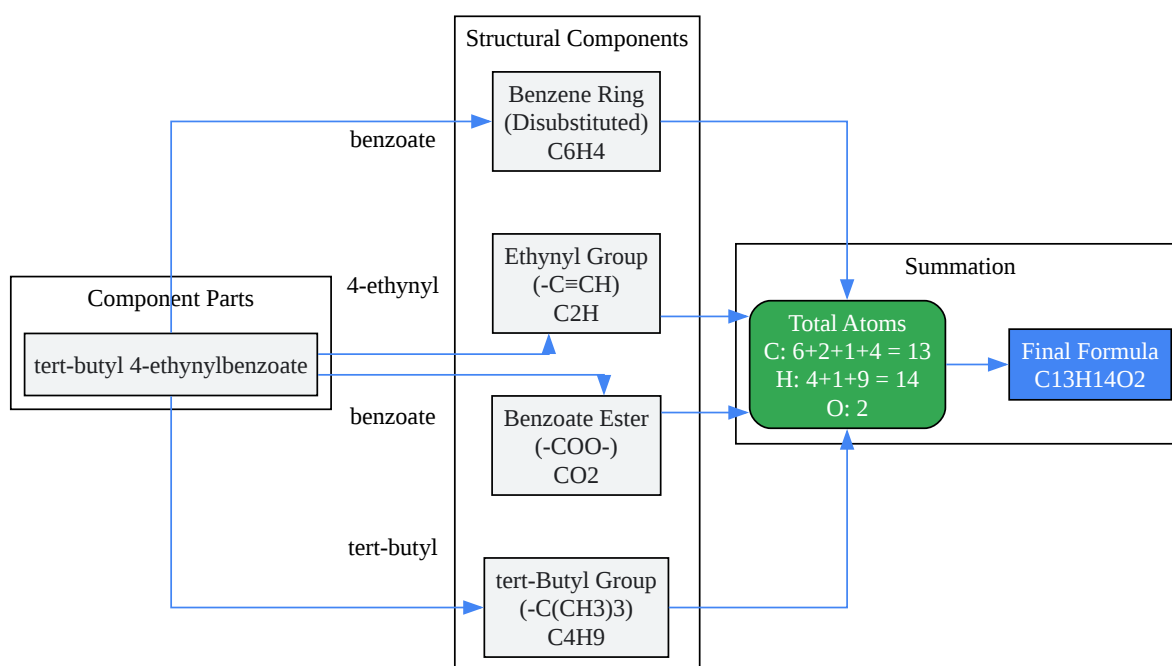
The fundamental molecular characteristics of **tert-butyl 4-ethynylbenzoate** have been determined and are presented below. These values are critical for stoichiometric calculations in experimental research and for the characterization of the compound.

Multiple chemical suppliers confirm that the molecular formula for **tert-butyl 4-ethynylbenzoate** is C<sub>13</sub>H<sub>14</sub>O<sub>2</sub>.<sup>[1][2][3][4]</sup> Based on this formula, the calculated molecular weight is approximately 202.25 g/mol.<sup>[2][3]</sup>

Property	Value	Source
Chemical Formula	C <sub>13</sub> H <sub>14</sub> O <sub>2</sub>	<sup>[1][2][3][4]</sup>
Molecular Weight	202.25 g/mol	<sup>[2][3]</sup>
CAS Number	111291-97-5	<sup>[1][2][3][5]</sup>

## Logical Derivation of Chemical Formula

The chemical structure of **tert-butyl 4-ethynylbenzoate** can be deduced from its IUPAC name, which allows for a systematic determination of its chemical formula. The process is as follows:



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**Figure 1.** Logical workflow for deriving the chemical formula of **tert-butyl 4-ethynylbenzoate** from its name.

Note: The advanced requirements for experimental protocols and signaling pathways outlined in the original request are not applicable to the specific topic of determining the molecular weight of a single chemical compound.

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## References

- 1. keyorganics.net [keyorganics.net]
- 2. Synthonix, Inc > 111291-97-5 | tert-Butyl 4-ethynylbenzoate [synthonix.com]
- 3. echemi.com [echemi.com]
- 4. chembk.com [chembk.com]
- 5. jiuzhoua.lookchem.com [jiuzhoua.lookchem.com]
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